

Arohynapene B: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Arohynapene B

Cat. No.: B134627

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A Comprehensive Overview of **Arohynapene B**: IUPAC Name, CAS Number, Physicochemical Properties, Biological Activity, and Synthesis

This technical guide provides an in-depth resource for researchers, scientists, and drug development professionals on **Arohynapene B**, a natural product with notable biological activity. This document consolidates key information including its chemical identifiers, physicochemical properties, and detailed experimental protocols for its synthesis.

Chemical Identification and Properties

Arohynapene B is chemically identified as (2E,4E)-5-[2-(hydroxymethyl)-6,8-dimethyl-5,6,7,8-tetrahydronaphthalen-1-yl]penta-2,4-dienoic acid. Its unique structure is registered under the CAS number 154445-09-7. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Arohynapene B**

Property	Value	Source
IUPAC Name	(2E,4E)-5-[2-(hydroxymethyl)-6,8-dimethyl-5,6,7,8-tetrahydronaphthalen-1-yl]penta-2,4-dienoic acid	PubChem
CAS Number	154445-09-7	PubChem
Molecular Formula	C ₁₈ H ₂₂ O ₃	PubChem
Molecular Weight	286.37 g/mol	PubChem
Monoisotopic Mass	286.156895 g/mol	PubChem
Topological Polar Surface Area	57.5 Å ²	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	4	PubChem

Biological Activity: Anticoccidial Agent

Arohynapene B has been identified as a potent anticoccidial agent.^[1] It demonstrates inhibitory activity against the growth of *Eimeria tenella*, a protozoan parasite that causes coccidiosis in poultry.^[1] This biological activity positions **Arohynapene B** as a potential candidate for further investigation in the development of new veterinary drugs. The precise mechanism of its anticoccidial action is an area of ongoing research, with studies on related compounds suggesting interference with host-parasite signaling pathways. For instance, infection by *Eimeria tenella* is known to involve the modulation of host cell signaling pathways such as NADPH, p38, and Rac1.^[2]

Experimental Protocols

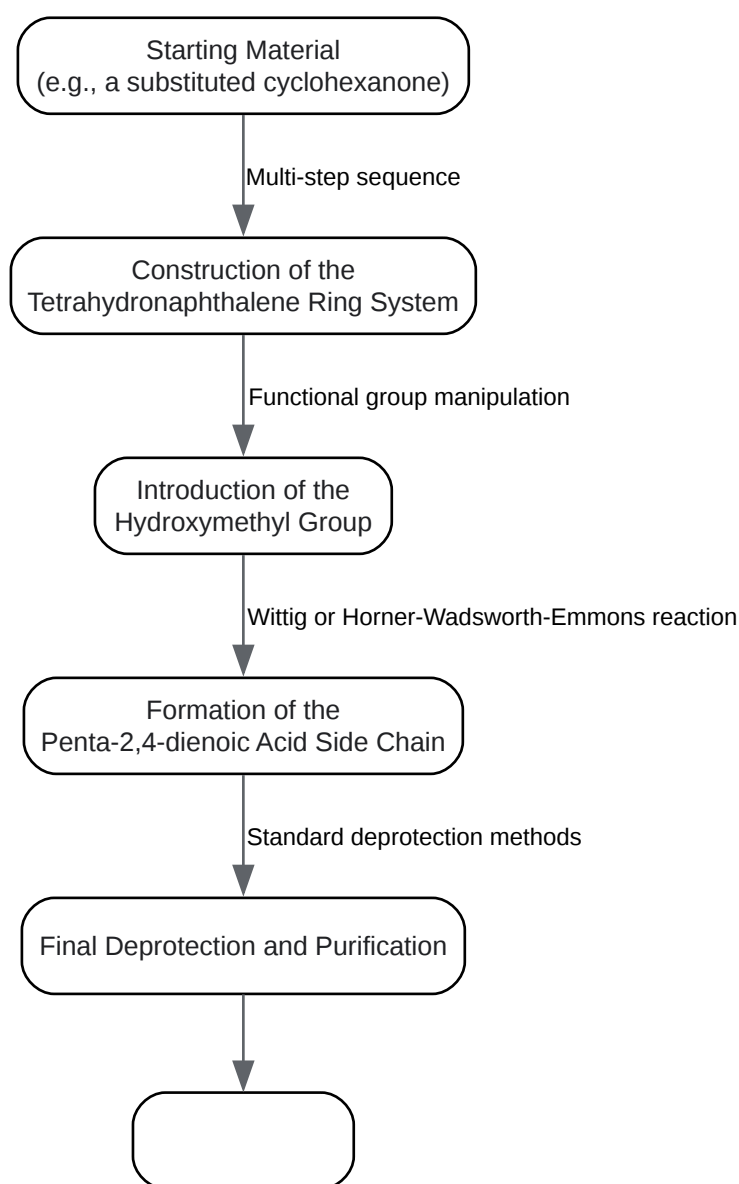
Isolation from *Penicillium* sp. FO-2295

Arohynapene B is a natural product isolated from the fermentation broth of the fungal strain *Penicillium* sp. FO-2295. The general isolation procedure involves solvent extraction of the

fermentation broth followed by purification using preparative High-Performance Liquid Chromatography (HPLC).[1]

Total Synthesis of Arohynapene B

A multi-step total synthesis of **Arohynapene B** has been successfully developed. The synthesis commences with commercially available starting materials and employs key chemical reactions to construct the complex molecular architecture. A generalized workflow for the total synthesis is depicted in the diagram below.



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Caption: Generalized workflow for the total synthesis of **Arohynapene B**.

Spectral Data

The structural elucidation of **Arohynapene B** was confirmed through various spectroscopic techniques. While a comprehensive public database of its spectra is not readily available, a ^{13}C NMR spectrum is referenced in the PubChem database.[3]

This technical guide serves as a foundational resource for researchers interested in **Arohynapene B**. Further investigation into its mechanism of action and the development of more efficient synthetic routes are promising areas for future research.

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References

- 1. Arohynapenes A and B, new anticoccidial agents produced by *Penicillium* sp. Taxonomy, fermentation, and structure elucidation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. *Eimeria tenella* induces the release of chicken heterophil extracellular traps - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Arohynapene B | $\text{C}_{18}\text{H}_{22}\text{O}_3$ | CID 6443712 - PubChem [pubchem.ncbi.nlm.nih.gov]
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